

N-Vinylformamide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: N-Vinylformamide

Cat. No.: B1346921

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For Researchers, Scientists, and Drug Development Professionals

N-Vinylformamide (NVF) is a water-soluble monomer utilized in the synthesis of specialty polymers with applications in drug delivery systems, tissue engineering, and more.^[1] While a valuable building block, its handling requires strict adherence to safety protocols due to its potential health hazards. This in-depth guide provides comprehensive safety and handling information for laboratory personnel.

Hazard Identification and Classification

N-Vinylformamide is classified as a harmful and irritating substance.^[2] It is crucial to understand its specific hazards to ensure safe handling.

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[1][3][4][5][6]}
- H315: Causes skin irritation.^{[1][3][6][7]}
- H318: Causes serious eye damage.^{[1][3][4][5][6][7]}
- H335: May cause respiratory irritation.^{[1][3][6]}
- H351: Suspected of causing cancer.^{[1][3]}

- H360: May damage fertility or the unborn child.[1][4][5]

Signal Word: Danger[1][3][5][7]

Physical and Chemical Properties

Understanding the physical and chemical properties of **N-Vinylformamide** is essential for safe storage and handling.

Property	Value	References
Molecular Formula	C3H5NO	[2][3][6][8][9]
Molecular Weight	71.08 g/mol	[2][3][6][8]
Appearance	Clear, light yellow to greenish-yellow liquid	[2][3]
Boiling Point	210 °C (lit.)	[1][3][9][10][11]
Melting Point	-16 °C (lit.)	[1][2][3][9][10][11]
Density	1.014 g/mL at 25 °C (lit.)	[1][3][9][10][11]
Flash Point	102 °C / 215.6 °F	[1][3]
Vapor Pressure	~0.1 mmHg at 25 °C	[1][12]
Solubility	Soluble in water	[2]
Refractive Index	n _{20/D} 1.494 (lit.)	[1][9][10][11]

Toxicological Information

Exposure to **N-Vinylformamide** can have acute and chronic health effects.

Toxicity Type	Finding	References
Acute Oral Toxicity	Harmful if swallowed. Acute toxicity estimate Oral - 476.32 mg/kg (Calculation method).	[3]
Skin Corrosion/Irritation	Causes skin irritation.	[3][7]
Serious Eye Damage/Irritation	Causes serious eye damage.	[3][4][5][7]
Respiratory Irritation	May cause respiratory irritation.	[3][8]
Carcinogenicity	Suspected of causing cancer. No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.	[3][8][13]
Reproductive Toxicity	May damage fertility or the unborn child.	[4][5]

Personal Protective Equipment (PPE) and Engineering Controls

Strict adherence to PPE and engineering controls is mandatory when handling **N-Vinylformamide**.

Control	Specification	References
Engineering Controls	Work under a chemical fume hood. Provide exhaust ventilation or other engineering controls to keep airborne concentrations of vapors below their respective threshold limit value. Ensure that eyewash stations and safety showers are proximal to the work-station location.	[2] [13] [14] [15]
Eye/Face Protection	Safety glasses with side-shields conforming to EN166, or splash goggles. A face shield may be required for splash hazards.	[2] [8] [14] [16]
Skin Protection	Chemical-resistant gloves (e.g., nitrile gloves, 0.11 mm for incidental contact, 0.2 mm for full contact). A lab coat must be worn.	[2] [8] [14] [16]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use a type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridge. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).	[8] [13]

Handling and Storage Procedures

Proper handling and storage are critical to minimize risks.

Handling:

- Avoid contact with skin, eyes, and personal clothing.[\[7\]](#)[\[13\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)[\[13\]](#)
- Avoid breathing fumes, vapors, mist, or gas.[\[8\]](#)[\[13\]](#)
- Use only with adequate ventilation.[\[7\]](#)[\[8\]](#)[\[13\]](#)
- Keep away from sources of ignition.[\[7\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[7\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[8\]](#)[\[13\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[13\]](#)
- Store under an inert gas as the material is hygroscopic.[\[8\]](#)
- Recommended storage temperature is 2-8°C.[\[1\]](#)[\[3\]](#)[\[12\]](#)
- **N-Vinylformamide** is sensitive to air, light, and moisture and may polymerize on exposure to heat and light.[\[2\]](#)[\[5\]](#)
- Store away from incompatible materials such as oxidizing agents, acids, and strong bases.[\[2\]](#)[\[5\]](#)[\[17\]](#)

Experimental Protocols

General Handling in a Laboratory Setting

Objective: To provide a standard operating procedure for the safe handling of **N-Vinylformamide** in a research laboratory.

Materials:

- **N-Vinylformamide**
- Appropriate solvents and reagents
- Calibrated glassware
- Magnetic stirrer and stir bar
- Chemical fume hood
- Personal Protective Equipment (as specified in Section 4)
- Spill kit

Procedure:

- **Preparation:** Before starting any work, ensure the chemical fume hood is operational and the sash is at the appropriate height. Don personal protective equipment: a lab coat, chemical-resistant gloves, and safety goggles.
- **Dispensing:** Conduct all dispensing of **N-Vinylformamide** inside the fume hood. Use a calibrated pipette or syringe for accurate measurement. Avoid generating aerosols.
- **Reaction Setup:** If using in a reaction, set up the apparatus within the fume hood. Ensure all joints are properly sealed. If the reaction is to be heated, use a heating mantle with a temperature controller.
- **Post-Reaction:** After the procedure, quench any reactive materials as per the specific experimental protocol.
- **Decontamination:** Wipe down the work area within the fume hood with an appropriate solvent to decontaminate surfaces.

- Waste Disposal: Dispose of all contaminated materials, including empty containers, as hazardous waste in properly labeled containers.[17]

Purification by Fractional Vacuum Distillation

Caution: **N-Vinylformamide** is harmful and a suspected carcinogen and reproductive toxin. All work should be performed in a well-ventilated fume hood, and appropriate personal protective equipment must be worn.[18]

Objective: To purify crude **N-Vinylformamide** by removing polymeric impurities and other contaminants.

Materials:

- Crude **N-Vinylformamide**
- Acetone
- Fractional distillation apparatus suitable for vacuum operation
- Magnetic stir bar or boiling chips
- Vacuum pump with a cold trap
- Heating mantle or oil bath
- Stabilizer (e.g., 4-Hydroxy-TEMPO or BHT)

Procedure:

- Pre-treatment:
 - Dissolve the crude **N-Vinylformamide** in approximately five times its weight of acetone.[18]
 - Stir the mixture to dissolve the monomer, which will cause polymeric impurities to precipitate.[18]
 - Filter the mixture to remove the precipitated solids.[18]

- Remove the acetone from the filtrate under reduced pressure at room temperature.[\[18\]](#)
- Distillation:
 - Assemble the fractional distillation apparatus in a fume hood. Ensure all glassware is dry.[\[18\]](#)
 - Transfer the pre-treated crude **N-Vinylformamide** into the distillation flask and add a magnetic stir bar.[\[18\]](#)
 - Connect the apparatus to the vacuum pump with a cold trap.[\[18\]](#)
 - Gradually reduce the pressure.[\[18\]](#)
 - Begin stirring and gently heat the distillation flask.[\[18\]](#)
 - Collect the fraction that distills at the expected boiling point under the applied pressure. The boiling point of NVF is significantly lower under vacuum than its atmospheric boiling point of 210 °C.[\[18\]](#)
- Post-Distillation:
 - Once distillation is complete, turn off the heat and allow the apparatus to cool to room temperature before slowly re-introducing air.[\[18\]](#)
 - Add a stabilizer to the purified **N-Vinylformamide** if it is to be stored.[\[18\]](#)
 - Store the purified product at 2-8°C in an airtight container.[\[18\]](#)

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in case of exposure.

Exposure Route	First Aid Procedure	References
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.	[3] [7] [8]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid immediately.	[2] [3] [7] [8]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Obtain medical aid immediately.	[2] [3] [4] [7] [8]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately.	[2] [3] [7] [8]

Spill Response

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area. Ensure the area is well-ventilated.[\[17\]](#)

- **Containment:** For small spills within a fume hood, use an appropriate spill kit with absorbent material. For larger spills, evacuate the lab, restrict access, and contact the institution's Environmental Health & Safety (EHS) department.[\[14\]](#)[\[15\]](#)[\[17\]](#)
- **Cleanup:** Carefully cover the spill with an inert absorbent material. Once fully absorbed, use non-sparking tools to collect the material into a suitable, sealed container for hazardous waste.[\[2\]](#)[\[17\]](#)
- **Decontamination:** Clean the spill area with soap and water, and collect all cleaning materials for disposal as hazardous waste.[\[17\]](#)

Fire Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[7\]](#)[\[8\]](#)[\[13\]](#) For a large fire, use water spray, fog, or foam; do not use a water jet.[\[2\]](#)
- **Specific Hazards:** Combustion may produce toxic carbon oxides (CO, CO₂) and nitrogen oxides (NO, NO_x).[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[13\]](#) Vapors are heavier than air and may spread along floors.[\[3\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[3\]](#)[\[8\]](#)[\[13\]](#)

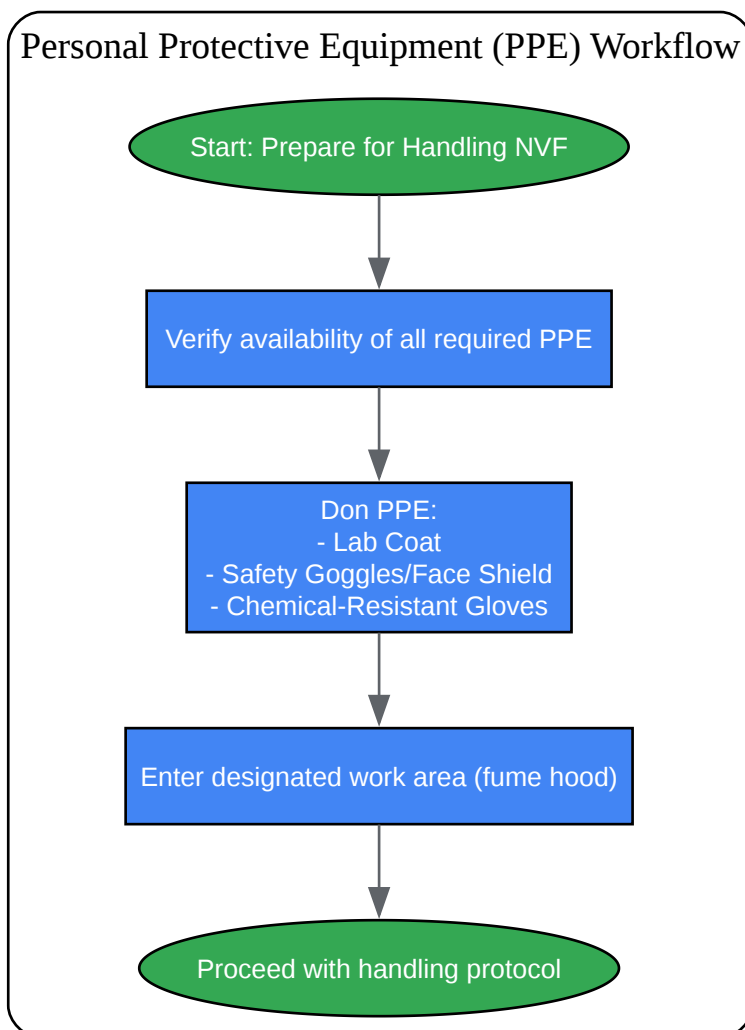
Disposal Considerations

All waste containing **N-Vinylformamide** must be treated as hazardous waste.

- **Unused Product:** Dispose of surplus and non-recyclable solutions through a licensed disposal company. Do not attempt to neutralize the chemical.[\[8\]](#)[\[17\]](#)
- **Contaminated Materials:** Dispose of any contaminated items, such as gloves, absorbent pads, and disposable labware, as hazardous waste in a sealed container.[\[17\]](#)
- **Empty Containers:** Treat empty containers as hazardous waste as they will retain chemical residue.[\[17\]](#)

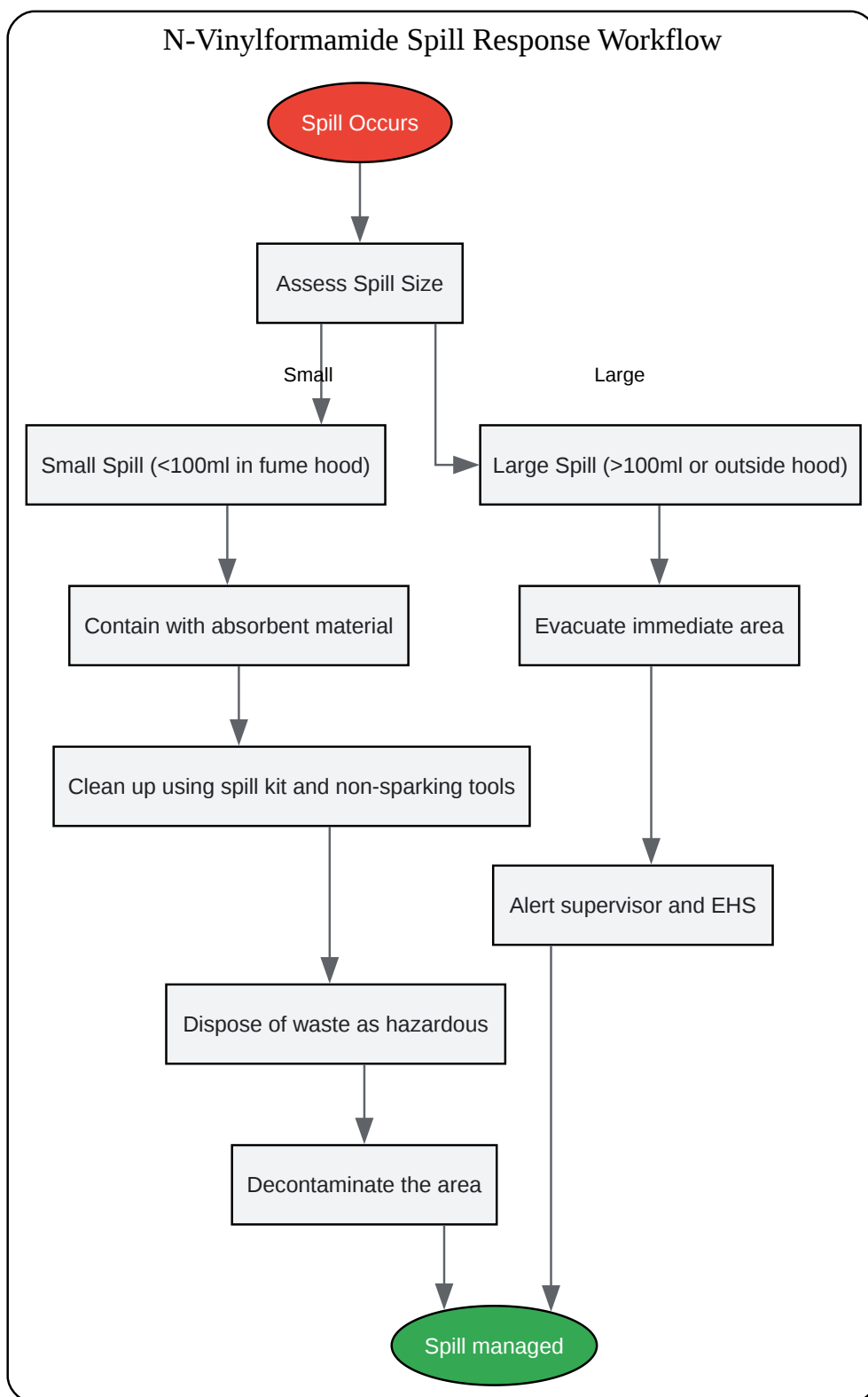
Visual Safety Guides

The following diagrams illustrate key safety workflows for handling **N-Vinylformamide**.



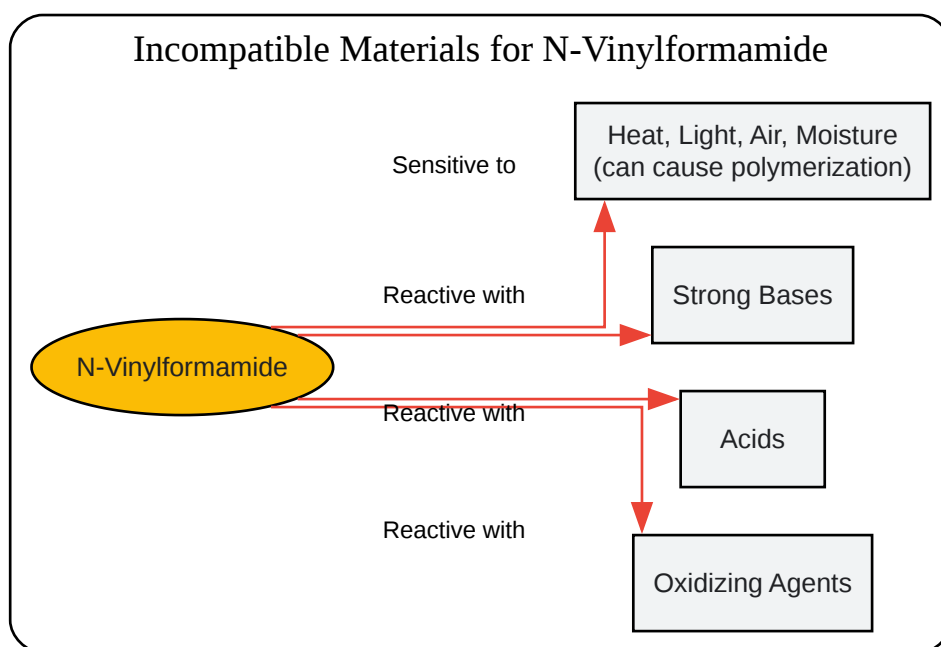
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Caption: Workflow for donning appropriate Personal Protective Equipment.



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Caption: Emergency response workflow for an **N-Vinylformamide** spill.



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Caption: Logical diagram of materials incompatible with **N-Vinylformamide**.

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